

A Comprehensive Technical Guide to the Physical Characteristics of Methyl Octanoate-d15

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Methyl Octanoate-d15

Cat. No.: B567904

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the core physical characteristics of **Methyl Octanoate-d15**, a deuterated stable isotope of Methyl Octanoate. This document is intended to be a valuable resource for researchers, scientists, and professionals in drug development and other scientific fields who utilize isotopically labeled compounds.

Core Physical Properties

Methyl Octanoate-d15 is a saturated fatty acid methyl ester where 15 hydrogen atoms have been replaced by deuterium. This isotopic labeling makes it an ideal internal standard for mass spectrometry-based quantitative analysis of its non-deuterated counterpart, Methyl Octanoate. While extensive experimental data for the deuterated form is not readily available, the physical properties are expected to be very similar to the non-deuterated compound. The following table summarizes the key physical characteristics.

Property	Value	Source
Chemical Formula	C ₉ D ₁₅ H ₃ O ₂	[1][2]
Molecular Weight	173.33 g/mol	[1][2]
CAS Number	1219798-91-0	[1]
Appearance	Colorless liquid	
Boiling Point	~193-195 °C	
Melting Point	~-40 °C	
Density	~0.877 g/mL at 20-25 °C	
Refractive Index	~1.417-1.418 at 20 °C	
Solubility	Insoluble in water; Soluble in alcohol	
Isotopic Enrichment	≥98 atom % D	

Note: Values for boiling point, melting point, density, and refractive index are for the non-deuterated Methyl Octanoate and are considered close approximations for **Methyl Octanoate-d15**.

Experimental Protocols for Property Determination

Standard methodologies are employed to determine the physical characteristics of liquid organic compounds like **Methyl Octanoate-d15**. Below are brief descriptions of these common experimental protocols.

- Determination of Boiling Point:** The boiling point is typically determined using distillation or a capillary method (Thiele tube or modern automated apparatus). The liquid is heated, and the temperature at which the vapor pressure equals the atmospheric pressure is recorded as the boiling point. For small quantities, a micro-boiling point apparatus can be utilized.
- Determination of Melting Point:** To determine the melting point, the sample is first frozen. The temperature at which the solid phase transitions to a liquid phase upon gentle heating is

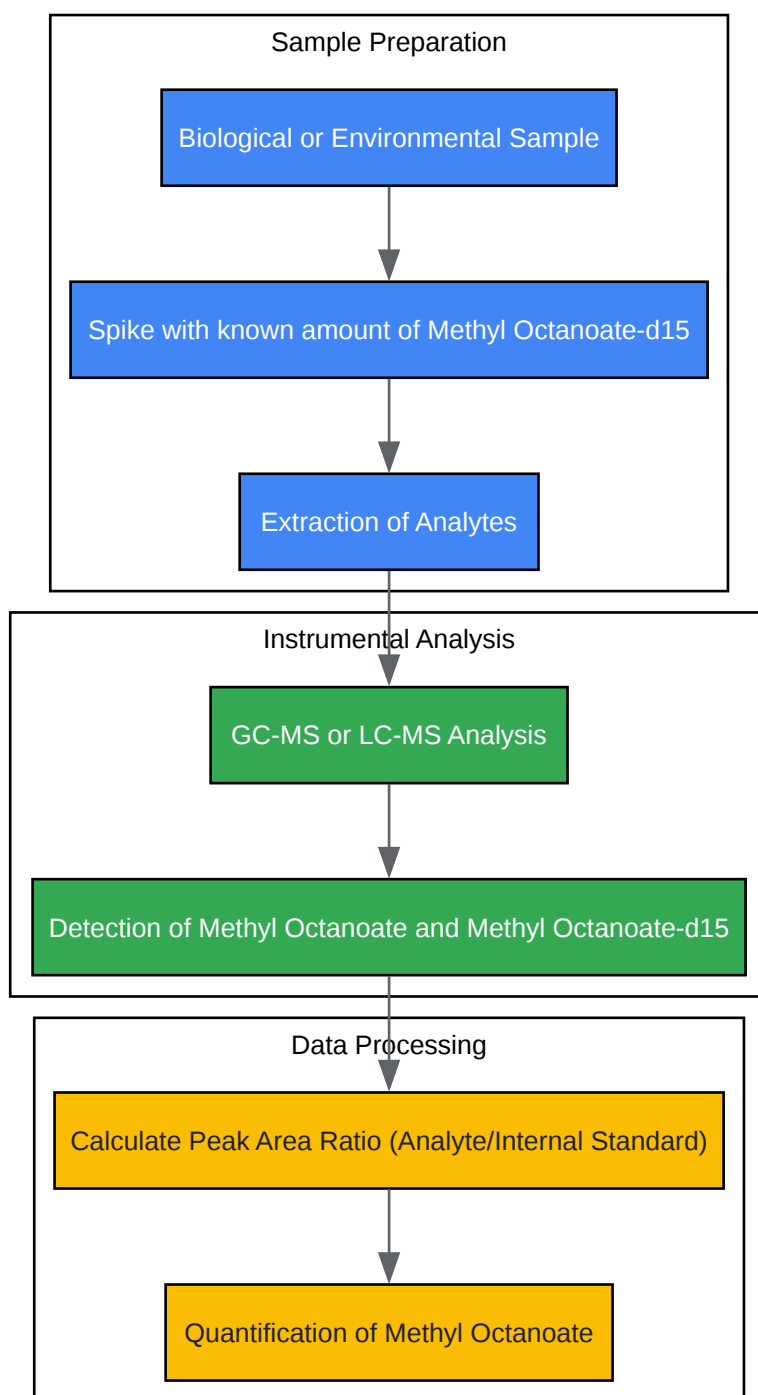
recorded. This is often performed using a melting point apparatus where the sample is observed under magnification as the temperature is gradually increased.

3. Determination of Density: The density of a liquid is its mass per unit volume. It is commonly measured using a pycnometer or a digital density meter. The mass of a known volume of the liquid is accurately measured at a specific temperature, and the density is calculated.

4. Determination of Refractive Index: The refractive index, a measure of how light propagates through the substance, is determined using a refractometer. A drop of the liquid is placed on the prism of the instrument, and the refractive index is read directly from the scale or digital display at a specified temperature and wavelength (typically the sodium D-line).

Application Workflow: Use as an Internal Standard

Methyl Octanoate-d15 is primarily used as an internal standard in quantitative analysis, particularly in gas chromatography-mass spectrometry (GC-MS) and liquid chromatography-mass spectrometry (LC-MS) methods. Its chemical properties are nearly identical to the analyte of interest (Methyl Octanoate), but its increased mass allows for clear differentiation in a mass spectrometer.



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Caption: Workflow for the use of **Methyl Octanoate-d15** as an internal standard.

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References

- 1. Methyl Octanoate-d15 | TRC-M324491-10MG | LGC Standards [[lgcstandards.com](https://www.lgcstandards.com)]
- 2. Methyl Octanoate-d15 | CAS 1219798-91-0 | LGC Standards [[lgcstandards.com](https://www.lgcstandards.com)]
- To cite this document: BenchChem. [A Comprehensive Technical Guide to the Physical Characteristics of Methyl Octanoate-d15]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b567904#physical-characteristics-of-methyl-octanoate-d15>]

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